

# Ganoderic acid Sz chemical properties and characterization

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *ganoderic acid Sz*

Cat. No.: *B15573505*

[Get Quote](#)

## Ganoderic Acid Sz: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Ganoderic acid Sz** is a lanostanoid triterpene isolated from the medicinal mushroom *Ganoderma lucidum*. As a member of the extensive family of ganoderic acids, it contributes to the diverse pharmacological profile of this fungus, which has been a cornerstone of traditional medicine for centuries. This technical guide provides a detailed overview of the chemical properties, characterization, and potential biological activities of **Ganoderic acid Sz**. It is intended to serve as a comprehensive resource for researchers and professionals engaged in natural product chemistry, pharmacology, and drug development. This document compiles spectroscopic data, chromatographic methods, and potential signaling pathways, presenting them in a structured and accessible format to facilitate further investigation and application of this bioactive compound.

### Chemical Properties and Characterization

**Ganoderic acid Sz** is a tetracyclic triterpenoid with the molecular formula  $C_{30}H_{44}O_3$ .<sup>[1][2]</sup> It is a geometric Z-isomer of the more commonly known Ganoderic acid S.<sup>[1][3][4]</sup> The structure of

**Ganoderic acid Sz** has been elucidated primarily through one- and two-dimensional nuclear magnetic resonance (NMR) spectroscopy and mass spectrometry.<sup>[1][3][4]</sup>

## Physicochemical Properties

A summary of the key physicochemical properties of **Ganoderic acid Sz** is presented in Table 1. The compound is an amorphous white powder with a specific optical rotation.

Table 1: Physicochemical Properties of **Ganoderic Acid Sz**

Property	Value	Reference
Molecular Formula	C <sub>30</sub> H <sub>44</sub> O <sub>3</sub>	<sup>[1][2]</sup>
Molecular Weight	452.7 g/mol	<sup>[2]</sup>
Appearance	White amorphous powder	<sup>[1]</sup>
Optical Rotation	+44° (c 0.01, MeOH)	<sup>[1]</sup>
UV (MeOH) λ <sub>max</sub> (log ε)	235 (3.99), 243 (4.02), 252 (3.84) nm	<sup>[1]</sup>

## Spectroscopic Data

The structural characterization of **Ganoderic acid Sz** relies on a combination of spectroscopic techniques, including Nuclear Magnetic Resonance (NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

The <sup>1</sup>H and <sup>13</sup>C NMR spectra provide a detailed fingerprint of the molecular structure. The data, acquired in CDCl<sub>3</sub>, are summarized in Table 2.<sup>[1]</sup> The <sup>1</sup>H NMR spectrum shows characteristic signals for six methyl singlets, one methyl doublet, and three olefinic protons.<sup>[1]</sup> The <sup>13</sup>C NMR spectrum, in conjunction with DEPT experiments, reveals the presence of seven methyl, eight methylene, and three methine groups, along with a carboxyl group, a ketone carbonyl, six olefinic carbons, and four quaternary carbons.<sup>[1]</sup>

Table 2: <sup>1</sup>H and <sup>13</sup>C NMR Data for **Ganoderic Acid Sz** (in CDCl<sub>3</sub>)<sup>[1]</sup>

Position	$^{13}\text{C}$ ( $\delta\text{c}$ )	$^1\text{H}$ ( $\delta\text{H}$ )
1	35.8	1.95 (m), 2.55 (m)
2	34.2	2.45 (m)
3	218.2	-
4	47.7	-
5	50.8	2.65 (dd, J=13.2, 4.4 Hz)
6	28.1	1.85 (m)
7	120.6	5.50 (d, J=6.4 Hz)
8	145.8	-
9	140.9	-
10	37.0	-
11	116.8	5.39 (d, J=5.7 Hz)
12	38.9	2.10 (m)
13	44.0	-
14	49.8	-
15	33.1	1.65 (m)
16	25.9	1.75 (m)
17	49.5	1.45 (m)
18	16.5	0.59 (s)
19	19.3	1.13 (s)
20	36.2	2.20 (m)
21	18.5	0.92 (d, J=6.4 Hz)
22	39.7	2.30 (m)
23	28.2	2.15 (m)

24	145.7	6.08 (t, J=7.1 Hz)
25	130.1	-
26	171.2	-
27	20.6	1.93 (s)
28	28.5	1.09 (s)
29	24.9	0.88 (s)
30	18.9	1.20 (s)

The IR spectrum provides information about the functional groups present in the molecule. The key absorption bands for **Ganoderic acid Sz** are summarized in Table 3.

Table 3: Key IR Absorption Bands of **Ganoderic Acid Sz** (KBr)[1]

Wavenumber (cm <sup>-1</sup> )	Interpretation
3615, 3458	O-H stretching (hydroxyl group/carboxylic acid)
1714	C=O stretching (ketone)
1688	C=O stretching (α,β-unsaturated carboxylic acid)
1642	C=C stretching (alkene)

Electron Ionization Mass Spectrometry (EIMS) data confirms the molecular weight and provides insights into the fragmentation pattern of **Ganoderic acid Sz**. The high-resolution EIMS (HREIMS) accurately determines the elemental composition.

Table 4: Mass Spectrometry Data for **Ganoderic Acid Sz**

m/z	Interpretation	Reference
453	$[M+1]^+$	[1]
452	$[M]^+$ (base peak)	[1]
437	$[M-CH_3]^+$	[1]
419	$[M-CH_3-H_2O]^+$	[1]
311	$[M\text{-side chain}]^+$	[1]
269	Fragment	[1]
452.3314	$[M]^+$ (HREIMS, calculated for $C_{30}H_{44}O_3$ : 452.3290)	[1]

## Experimental Protocols

### Isolation and Purification of Ganoderic Acid Sz

The following protocol is a synthesized methodology based on established procedures for the isolation of ganoderic acids from *Ganoderma lucidum*.[\[5\]](#)

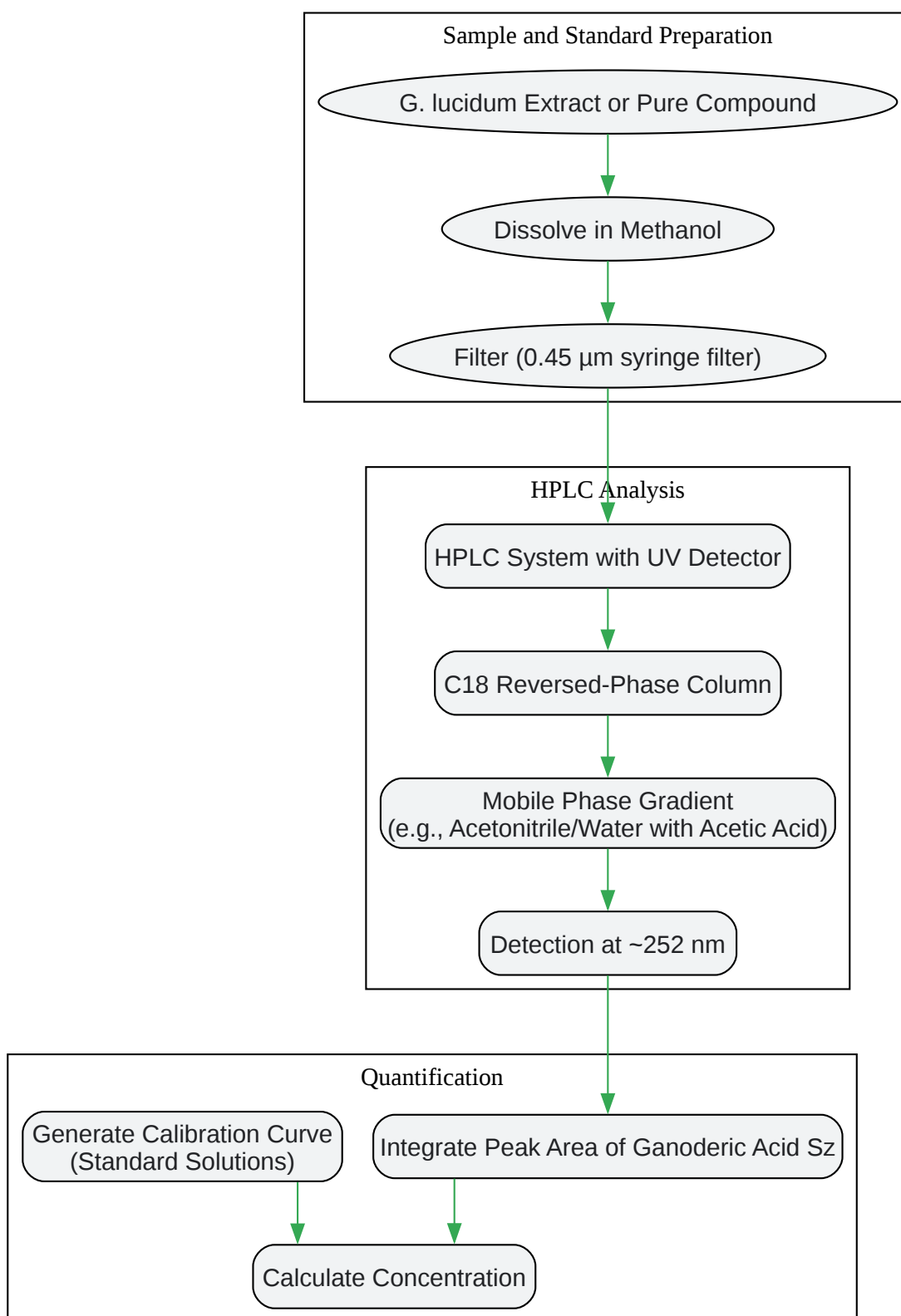
*Fig. 1: Experimental workflow for the isolation of **Ganoderic acid Sz**.*

- Extraction: The dried and powdered fruiting bodies of *Ganoderma lucidum* are extracted with 95% ethanol at an elevated temperature.[\[5\]](#)
- Concentration: The ethanol extract is filtered and concentrated under reduced pressure to yield a crude lipophilic extract.[\[5\]](#)
- Column Chromatography (Silica Gel): The crude extract is subjected to silica gel column chromatography, eluting with a gradient of chloroform and acetone to separate components based on polarity.[\[5\]](#)
- Column Chromatography (Reversed-Phase C-18): Fractions containing ganoderic acids are further purified using reversed-phase C-18 column chromatography with a methanol/water gradient.

- Preparative High-Performance Liquid Chromatography (HPLC): Final purification is achieved by preparative HPLC to isolate **Ganoderic acid Sz**.
- Crystallization: The purified compound is crystallized to obtain a high-purity solid.

## Quantitative Analysis by HPLC

High-Performance Liquid Chromatography (HPLC) is a standard method for the quantification of ganoderic acids. A general protocol is outlined below.



[Click to download full resolution via product page](#)

Fig. 2: Workflow for quantitative analysis of **Ganoderic acid Sz** by HPLC.

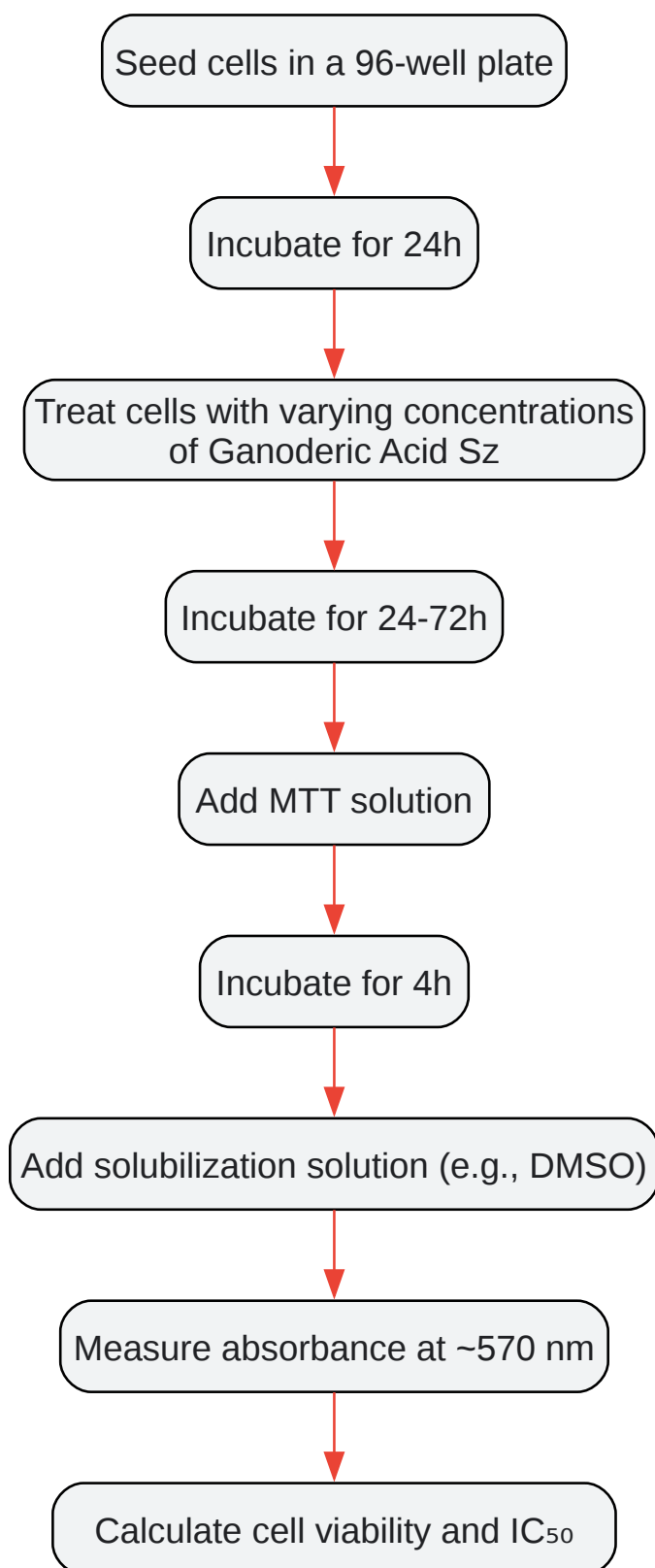
#### Chromatographic Conditions (Representative):

- Column: C18 reversed-phase column (e.g., 4.6 x 250 mm, 5  $\mu$ m).
- Mobile Phase: A gradient of acetonitrile and water containing a small percentage of acid (e.g., 0.1% acetic acid).
- Flow Rate: 1.0 mL/min.
- Detection: UV at 252 nm.
- Temperature: 30 °C.

### Cytotoxicity Assay (MTT Assay)

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric assay for assessing cell metabolic activity and is commonly used to determine the cytotoxicity of a compound.





[Click to download full resolution via product page](#)

*Fig. 3: Protocol for determining cytotoxicity using the MTT assay.*

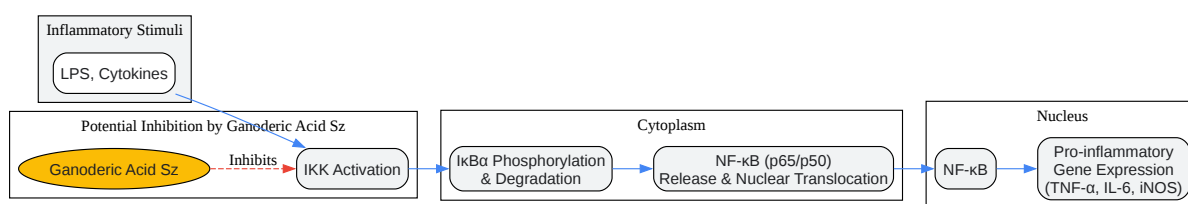
## Biological Activity and Potential Signaling Pathways

While specific studies on the signaling pathways modulated by **Ganoderic acid Sz** are limited, the extensive research on other ganoderic acids provides a strong basis for inferring its potential biological activities and mechanisms of action. Ganoderic acids are known to possess a wide range of pharmacological effects, including anti-inflammatory, anti-tumor, and immunomodulatory activities.

### Potential Anti-inflammatory and Immunomodulatory Effects

Ganoderic acids have been shown to modulate key inflammatory signaling pathways. It is plausible that **Ganoderic acid Sz** may exert similar effects.

- **NF- $\kappa$ B Signaling Pathway:** Many ganoderic acids are known to inhibit the activation of Nuclear Factor-kappa B (NF- $\kappa$ B), a pivotal regulator of the inflammatory response.[6][7][8][9][10] Inhibition of NF- $\kappa$ B can lead to a downstream reduction in the expression of pro-inflammatory cytokines and enzymes.

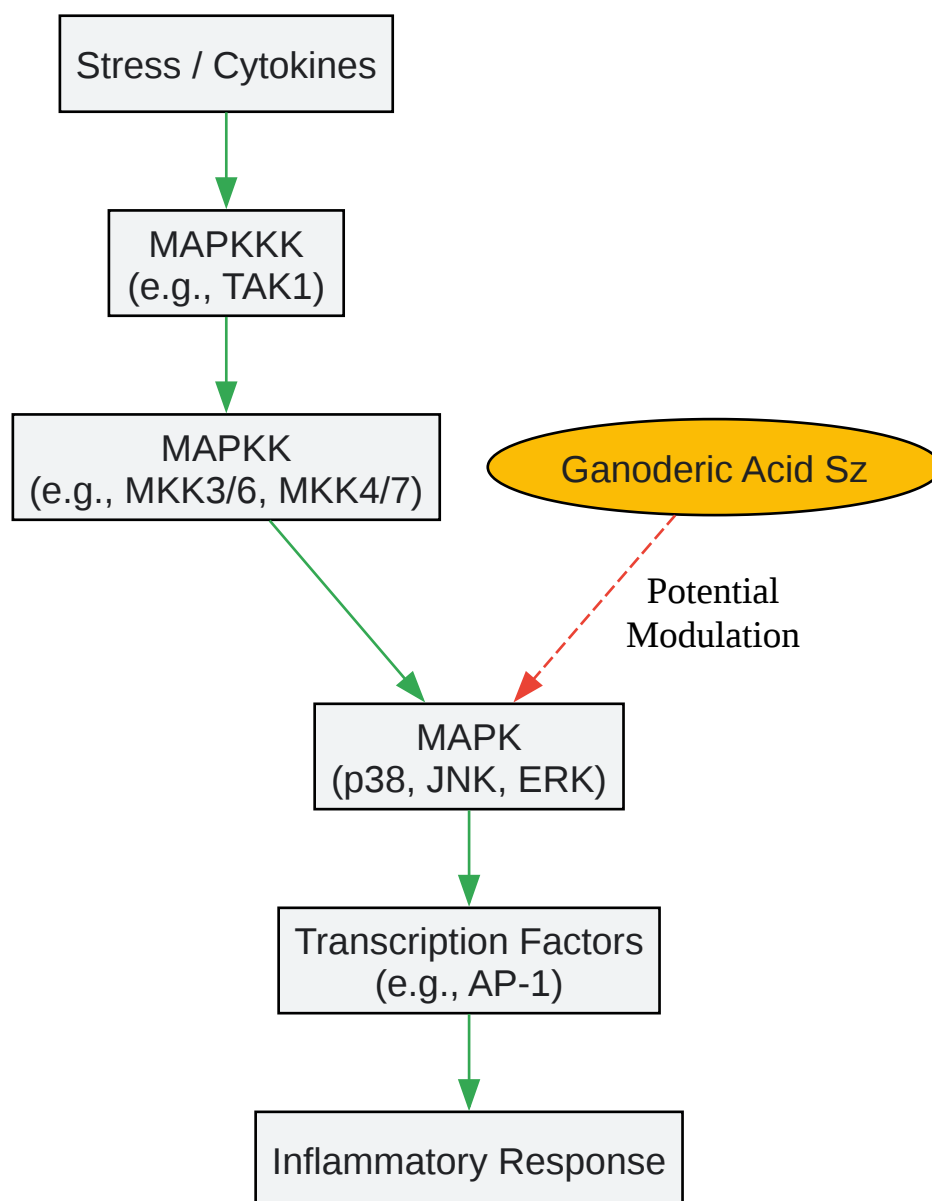


[Click to download full resolution via product page](#)

*Fig. 4: Postulated inhibition of the NF- $\kappa$ B signaling pathway.*

- **MAPK Signaling Pathway:** The Mitogen-Activated Protein Kinase (MAPK) pathway is another critical signaling cascade involved in inflammation and cellular stress responses. Certain

ganoderic acids have been demonstrated to modulate MAPK signaling, which could contribute to their anti-inflammatory properties.[7][8][11][12][13]



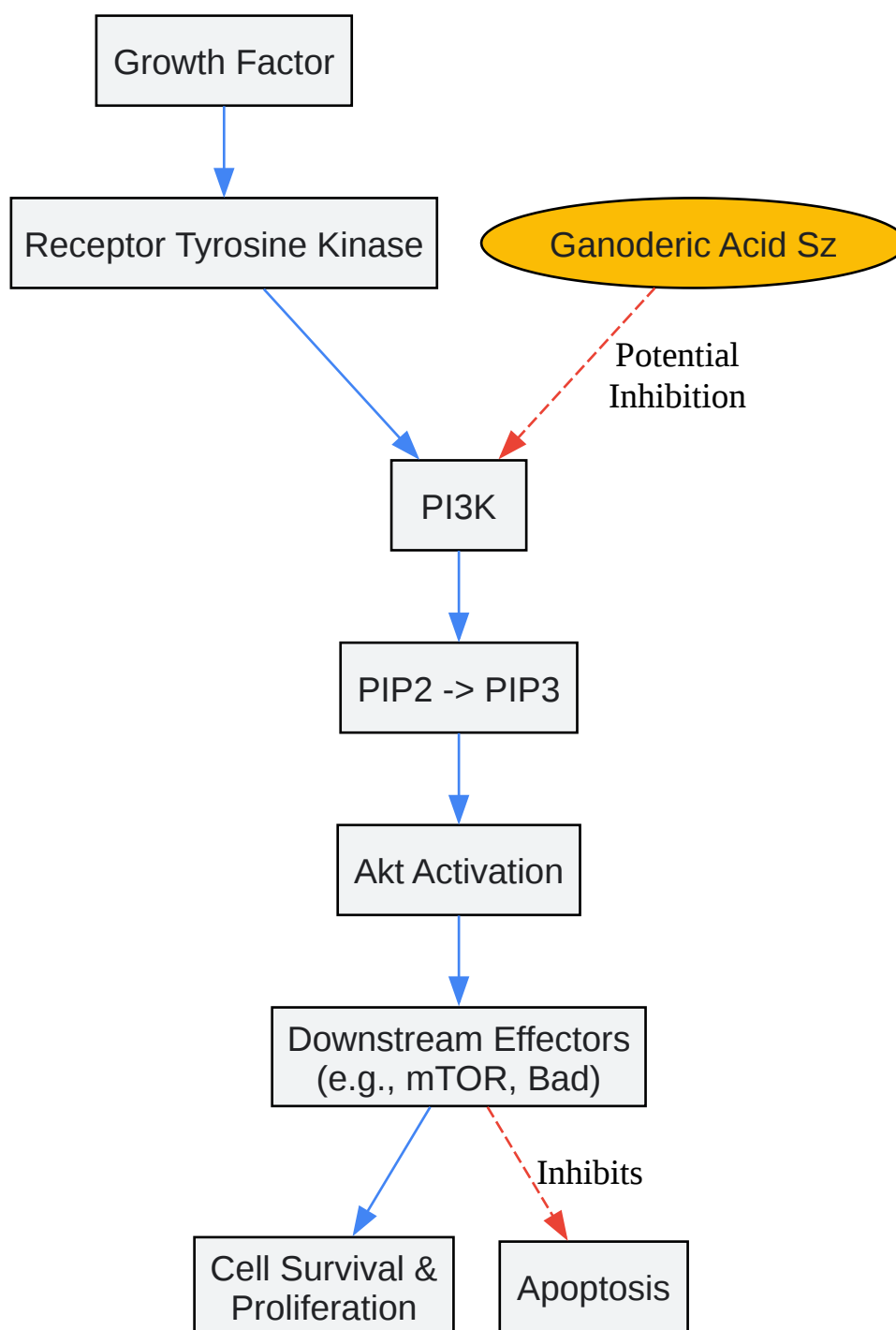
[Click to download full resolution via product page](#)

*Fig. 5: Potential modulation of the MAPK signaling pathway.*

## Potential Anti-cancer Activity

Ganoderic acids are widely investigated for their cytotoxic effects on various cancer cell lines. The proposed mechanisms often involve the induction of apoptosis and the inhibition of cell proliferation and metastasis.

- PI3K/Akt Signaling Pathway: The Phosphoinositide 3-kinase (PI3K)/Akt pathway is a crucial regulator of cell survival, proliferation, and growth. Dysregulation of this pathway is common in many cancers. Several ganoderic acids have been shown to inhibit the PI3K/Akt pathway, leading to apoptosis in cancer cells.[11][14][15][16][17]



[Click to download full resolution via product page](#)

Fig. 6: Postulated inhibition of the PI3K/Akt signaling pathway.

## Conclusion

**Ganoderic acid Sz** represents a promising bioactive compound from *Ganoderma lucidum*. This guide has provided a consolidated overview of its chemical properties, spectroscopic characterization, and methodologies for its isolation and quantification. While direct evidence for the specific signaling pathways modulated by **Ganoderic acid Sz** is still emerging, the extensive research on related ganoderic acids suggests its potential to interact with key cellular pathways such as NF- $\kappa$ B, MAPK, and PI3K/Akt. Further research is warranted to fully elucidate the pharmacological mechanisms and therapeutic potential of this intriguing natural product. The data and protocols presented herein are intended to serve as a valuable resource to stimulate and support these future investigations.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. tandfonline.com [tandfonline.com]
- 2. ganoderic acid Sz | C<sub>30</sub>H<sub>44</sub>O<sub>3</sub> | CID 46888171 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Ganoderic acid Sz, a new lanostanoid from the mushroom *Ganoderma lucidum* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Development of a Rapid and Confirmatory Method to Identify Ganoderic Acids in *Ganoderma* Mushrooms - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Ganoderic acids alleviate atherosclerosis by inhibiting macrophage M1 polarization via TLR4/MyD88/NF- $\kappa$ B signaling pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. Involvement of NF $\kappa$ B and MAPK signaling pathways in the preventive effects of *Ganoderma lucidum* on the inflammation of BV-2 microglial cells induced by LPS - PMC [pmc.ncbi.nlm.nih.gov]

- 9. Deacetyl Ganoderic Acid F Inhibits LPS-Induced Neural Inflammation via NF- $\kappa$ B Pathway Both In Vitro and In Vivo [mdpi.com]
- 10. researchgate.net [researchgate.net]
- 11. mdpi.com [mdpi.com]
- 12. Ganoderma lucidum Polysaccharides Prevent Palmitic Acid-Evoked Apoptosis and Autophagy in Intestinal Porcine Epithelial Cell Line via Restoration of Mitochondrial Function and Regulation of MAPK and AMPK/Akt/mTOR Signaling Pathway [mdpi.com]
- 13. Natural products targeting the MAPK-signaling pathway in cancer: overview - PMC [pmc.ncbi.nlm.nih.gov]
- 14. Ganoderic acid A holds promising cytotoxicity on human glioblastoma mediated by incurring apoptosis and autophagy and inactivating PI3K/AKT signaling pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. Ganoderic Acid A Prevented Osteoporosis by Modulating the PIK3CA/p-Akt/TWIST1 Signaling Pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 16. scielo.br [scielo.br]
- 17. Ganoderic acid DM induces autophagic apoptosis in non-small cell lung cancer cells by inhibiting the PI3K/Akt/mTOR activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Ganoderic acid Sz chemical properties and characterization]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15573505#ganoderic-acid-sz-chemical-properties-and-characterization]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)